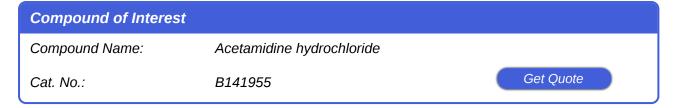


Solubility profile of Acetamidine hydrochloride in water and organic solvents.

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Solubility Profile of Acetamidine Hydrochloride: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility profile of **Acetamidine hydrochloride** in water and various organic solvents. The information is intended to support research, development, and formulation activities involving this compound. All data presented is aggregated from publicly available resources and is summarized for easy reference and comparison.

Quantitative Solubility Data

The solubility of a compound is a critical physicochemical property that influences its behavior in various applications, from chemical synthesis to pharmaceutical formulation. The following table summarizes the available quantitative and qualitative solubility data for **Acetamidine hydrochloride**.



Solvent System	Solvent Type	Solubility	Temperature
Water	Polar Protic	11 g/100 mL[1][2]	20 °C
Water	Polar Protic	1 g/mL[3][4]	Not Specified
Ethanol	Polar Protic	Soluble[1][5]	Not Specified
Methanol	Polar Protic	Soluble[1]	Not Specified
Acetone	Polar Aprotic	Soluble[2] / Insoluble[1][6][7]	Not Specified
Diethyl Ether	Nonpolar	Practically Insoluble[8]	Not Specified
Chloroform	Nonpolar	Insoluble[1]	Not Specified
Ethyl Acetate	Polar Aprotic	Insoluble[1]	Not Specified
Toluene	Nonpolar	Insoluble[1]	Not Specified

Note on Acetone Solubility: There is conflicting information regarding the solubility of **Acetamidine hydrochloride** in acetone. Some sources report it as soluble, while others state it is insoluble.[1][2][6][7] Researchers should perform their own solubility tests to confirm its behavior in this solvent for their specific application.

Experimental Protocol: Determination of Equilibrium Solubility via Shake-Flask Method

The shake-flask method is a widely recognized and robust technique for determining the equilibrium solubility of a solid compound.[9][10][11] The following is a generalized protocol that can be adapted for determining the solubility of **Acetamidine hydrochloride** in various solvents.

2.1. Materials

- Acetamidine hydrochloride (solid)
- Solvent of interest (e.g., water, ethanol, DMSO)



- · Glass vials or flasks with screw caps
- Orbital shaker or rotator with temperature control
- Analytical balance
- Syringe filters (e.g., 0.22 μm PTFE or PVDF)
- Syringes
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument for quantification

2.2. Procedure

- Preparation of Supersaturated Solution: Add an excess amount of solid Acetamidine
 hydrochloride to a glass vial containing a known volume of the solvent. The amount of solid
 should be sufficient to ensure that undissolved solid remains at equilibrium.
- Equilibration: Seal the vials and place them on an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C). Agitate the samples for a predetermined period (typically 24-72 hours) to allow the system to reach equilibrium.[10] The agitation speed should be sufficient to keep the solid suspended without causing excessive foaming.
- Phase Separation: After equilibration, allow the vials to stand undisturbed for a sufficient time
 to allow the excess solid to settle. Alternatively, centrifuge the samples to facilitate the
 separation of the solid and liquid phases.
- Sample Withdrawal and Filtration: Carefully withdraw an aliquot of the supernatant using a syringe. Immediately filter the aliquot through a syringe filter into a clean vial. This step is crucial to remove any undissolved solid particles.
- Dilution: Accurately dilute the filtered solution with the appropriate solvent to a concentration that falls within the linear range of the analytical method.



- Quantification: Analyze the diluted sample using a validated analytical method, such as HPLC, to determine the concentration of Acetamidine hydrochloride.
- Calculation: Calculate the solubility of Acetamidine hydrochloride in the solvent by taking into account the dilution factor. The result is typically expressed in mg/mL or g/100 mL.
- 2.3. Data Analysis and Reporting
- Perform the experiment in triplicate to ensure the reliability of the results.
- Report the mean solubility value and the standard deviation.
- Record the temperature at which the solubility was determined.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in a typical shake-flask solubility determination experiment.



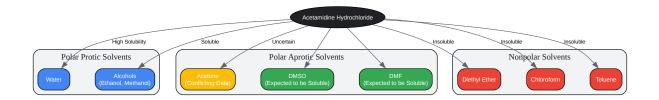
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Figure 1: Experimental workflow for shake-flask solubility determination.

Logical Relationship of Acetamidine Hydrochloride Solubility

This diagram provides a logical representation of the general solubility profile of **Acetamidine hydrochloride** based on solvent polarity.





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Figure 2: General solubility trends of **Acetamidine hydrochloride**.

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